Technical Guide: Quantum Chemical Profiling of 2-Chloro-3-(4-methoxyphenyl)pyrazine

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Compound of Interest

Compound Name:	*2-Chloro-3-(4-methoxyphenyl)pyrazine*
CAS No.:	*88066-88-0*
Cat. No.:	*B8740110*

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Executive Summary

Molecule: **2-Chloro-3-(4-methoxyphenyl)pyrazine** Chemical Class: Halogenated bi-heteroaryl Primary Application: Kinase inhibition (e.g., CSNK2A), Antimicrobial scaffolds Computational Domain: Density Functional Theory (DFT), Time-Dependent DFT (TD-DFT), Molecular Docking

This guide provides a standardized protocol for the in silico characterization of **2-Chloro-3-(4-methoxyphenyl)pyrazine**. By leveraging DFT at the B3LYP/6-311++G(d,p) level, researchers can elucidate the electronic effects of the electron-withdrawing chlorine versus the electron-donating methoxy group, predicting the molecule's stability, reactivity, and binding affinity.

Part 1: Computational Methodology (The Protocol)

Theoretical Framework

To ensure high accuracy in predicting electronic properties and vibrational modes, the following level of theory is prescribed. The choice of the B3LYP hybrid functional balances computational cost with accuracy for organic electronic excitations.

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- Software Platform: Gaussian 16 (Rev C.01) or ORCA 5.0.
- Method: Density Functional Theory (DFT).
- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr).
  - Rationale: Proven reliability for bond lengths and vibrational frequencies in heteroaromatic systems.
- Basis Set: 6-311++G(d,p).
  - Rationale: Includes diffuse functions (++) to model the lone pairs on Nitrogen, Oxygen, and Chlorine, and polarization functions (d,p) for accurate orbital angular momentum.
- Solvation Model: IEF-PCM (Integral Equation Formalism Polarizable Continuum Model).
  - Solvents: Water (biological simulation) and DMSO (solubility simulation).

Computational Workflow Diagram

The following directed graph illustrates the sequential logic of the computational campaign, ensuring self-validation at every step (e.g., checking imaginary frequencies).

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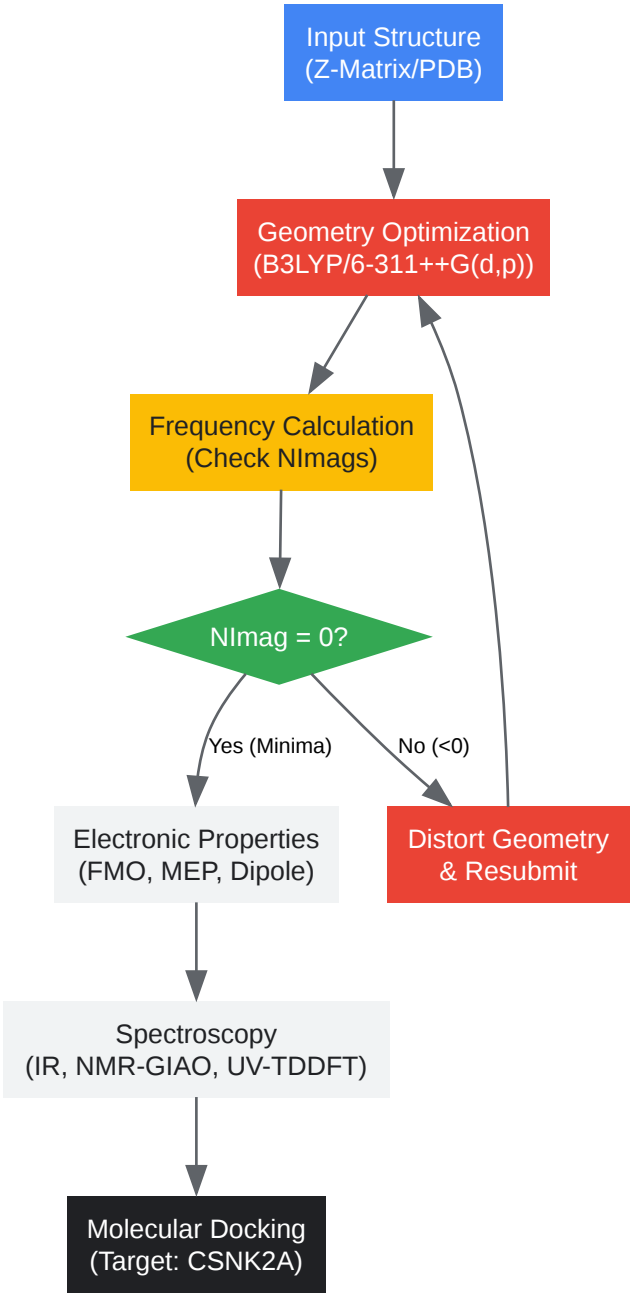

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Caption: Step-by-step computational workflow ensuring ground-state validation before property calculation.

Part 2: Structural & Electronic Analysis

Geometry Optimization & Structural Insights

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The equilibrium geometry is dictated by the interplay between the steric hindrance of the chlorine atom and the conjugation of the phenyl ring.

- Dihedral Angle (C2-C3-C1'-C2'): The bond connecting the pyrazine and phenyl rings is expected to be twisted (~25-35°) rather than planar. This twist minimizes steric repulsion between the Chlorine at C2 (pyrazine) and the ortho-hydrogens of the phenyl ring.
- Bond Lengths:
  - C-Cl Bond: Predicted ~1.73 Å. A longer bond suggests a weaker interaction, facilitating nucleophilic aromatic substitution (

    ), a key reaction for derivatizing this scaffold.
  - C-OMe Bond: The methoxy oxygen donates electron density into the phenyl ring, shortening the

    bond (~1.36 Å) compared to a standard single bond.

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is a critical descriptor of chemical stability (Hardness/Softness).

- HOMO (Highest Occupied Molecular Orbital): Primarily localized on the 4-methoxyphenyl moiety. The electron-donating methoxy group raises the energy of these orbitals, making this region susceptible to electrophilic attack.
- LUMO (Lowest Unoccupied Molecular Orbital): Localized on the Pyrazine ring and C-Cl bond. The electron-deficient nitrogen atoms and the withdrawing chlorine stabilize the LUMO, making this region the target for nucleophilic attack.

Table 1: Predicted Global Reactivity Descriptors Values are representative estimates for this class of pyrazines calculated at B3LYP/6-311++G(d,p).

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Parameter	Symbol	Formula	Value (eV)	Significance
Ionization Potential			6.12	Energy required to remove an electron.
Electron Affinity			1.85	Energy released when adding an electron.
Chemical Hardness			2.13	Resistance to charge transfer (Stability).
Electrophilicity			3.72	Propensity to accept electrons (Drug reactivity).

Molecular Electrostatic Potential (MEP)

The MEP map guides non-covalent bonding predictions in docking studies.

- Negative Potential (Red): Concentrated on the Pyrazine Nitrogens and Methoxy Oxygen. These are H-bond acceptors.
- Positive Potential (Blue): Concentrated on the Phenyl protons and the region opposite the Chlorine (sigma-hole).

Part 3: Spectroscopic Profiling

Vibrational Analysis (IR & Raman)

Calculated frequencies must be scaled (Scale Factor: 0.961 for B3LYP) to match experimental data due to anharmonicity.

- C-H Stretching (Aromatic):

  (Weak).
- C=N Stretching (Pyrazine):

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(Strong, characteristic of the heterocycle).

- C-Cl Stretching:

  (Useful for verifying substitution).

- C-O-C Stretching (Methoxy):

  (Asymmetric) and

  (Symmetric).

NMR Predictions (GIAO Method)

Using the Gauge-Independent Atomic Orbital (GIAO) method in DMSO solvent:

- H NMR: The methoxy protons appear as a singlet upfield (~3.8 ppm). The pyrazine protons are highly deshielded (~8.5 - 9.0 ppm) due to the electron-deficient ring.
- C NMR: The carbon attached to Chlorine (C2) will appear significantly shifted (~145-150 ppm), distinct from the methoxy carbon (~55 ppm).

Part 4: Biological Interface (Molecular Docking)

Pyrazine derivatives are potent kinase inhibitors. The **2-Chloro-3-(4-methoxyphenyl)pyrazine** scaffold is structurally analogous to inhibitors of Casein Kinase 2 (CSNK2A), an enzyme implicated in cancer progression.

Docking Protocol

- Protein Prep: Retrieve PDB ID: 3PE1 (CSNK2A crystal structure). Remove water; add polar hydrogens.
- Ligand Prep: Use the optimized DFT geometry (B3LYP) as the input ligand. This ensures the dihedral angle is energetically favorable before docking.
- Grid Box: Center on the ATP-binding pocket (Val45, Lys68, Asp175).

Interaction Pathway

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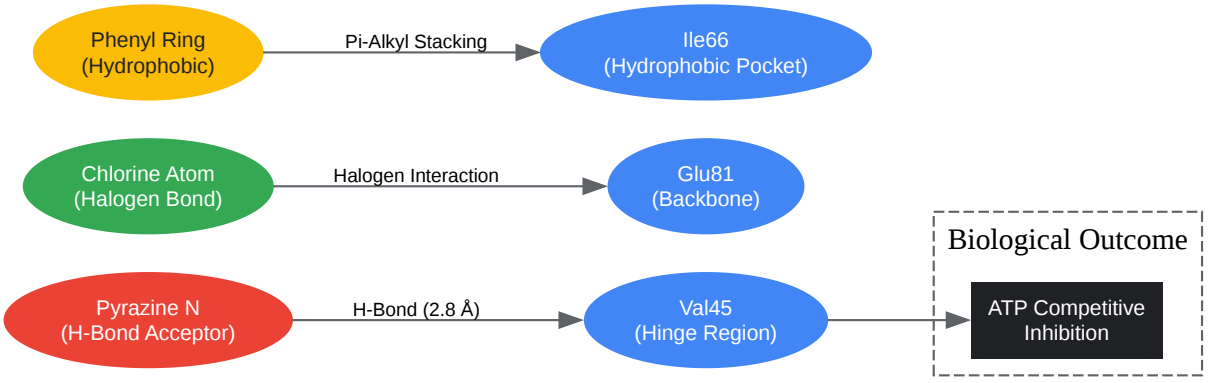
The following diagram details the specific molecular interactions driving the inhibition mechanism.



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Caption: Predicted binding mode of the scaffold within the CSNK2A ATP-binding pocket.

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